

Personal protective equipment for handling 800CW NHS ester

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Compound of Interest

Compound Name: 800CW NHS ester

Cat. No.: B8823005

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Essential Safety and Handling Guide for 800CW NHS Ester

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with 800CW N-hydroxysuccinimide (NHS) ester. Adherence to these procedures is vital for ensuring laboratory safety and maintaining the integrity of the product.

Product Identification and Properties

800CW NHS ester is a near-infrared, water-soluble fluorescent dye that is reactive toward primary amines. It is widely used for labeling proteins, antibodies, and other biomolecules. While a Safety Data Sheet (SDS) for a similar product indicates it is not classified as a hazardous substance, standard laboratory precautions should always be observed.^[1]

Table 1: Physical and Chemical Properties of **800CW NHS Ester**

Property	Value	Source
Molecular Formula	C ₅₀ H ₅₄ N ₃ Na ₃ O ₁₇ S ₄	[2][3]
Molecular Weight	~1166.20 g/mol	[2][4]
Excitation Maximum (λ _{ex})	773-774 nm (in PBS)	
Emission Maximum (λ _{em})	789-792 nm (in PBS)	
Appearance	Lyophilized solid	
Solubility	Water, DMSO, DMF	

Personal Protective Equipment (PPE)

Although not formally classified as hazardous, direct contact with **800CW NHS ester** and its solutions should be avoided. The following PPE is mandatory when handling this compound:

- **Gloves:** Nitrile or neoprene gloves are required to prevent skin contact. Given the use of organic solvents like DMSO or DMF for reconstitution, ensure the chosen gloves are resistant to these chemicals.
- **Eye Protection:** Chemical splash goggles or safety glasses that meet the ANSI Z87.1 standard are essential to protect the eyes from splashes of the powder or its solutions.
- **Lab Coat:** A standard laboratory coat should be worn to protect clothing and skin.

Handling and Storage

800CW NHS ester is highly sensitive to moisture and light. Proper handling and storage are critical to prevent its degradation.

- **Storage of Lyophilized Powder:** Store the vial at -20°C in a desiccated, dark environment. The undissolved dye can be stored for up to one year under these conditions.
- **Reconstitution:**
 - Before opening, allow the vial to equilibrate to room temperature to prevent moisture condensation.

- Reconstitute the dye in an anhydrous, amine-free organic solvent such as dimethyl sulfoxide (DMSO) or dimethylformamide (DMF). Do not use aqueous buffers for reconstitution as the NHS ester will rapidly hydrolyze.
- Prepare fresh solutions for each experiment and avoid repeated freeze-thaw cycles.
- Storage of Solutions: Dye prepared in DMSO can be stored at -20°C for up to two weeks, protected from light and moisture. Any dye solubilized in water or aqueous buffer must be used immediately and the remainder discarded.

Experimental Protocol: Antibody Labeling

This protocol provides a general procedure for labeling an IgG antibody with **800CW NHS ester**. Optimization may be required for different proteins.

Materials:

- **800CW NHS ester**
- Antibody (in an amine-free buffer, e.g., PBS)
- Anhydrous DMSO
- Reaction Buffer (e.g., 0.1 M sodium bicarbonate, pH 8.3-8.5)
- Purification column (e.g., size-exclusion chromatography)

Procedure:

- Prepare the Antibody: Adjust the antibody concentration to 2-5 mg/mL in the Reaction Buffer. Ensure the buffer is free of primary amines like Tris.
- Prepare the Dye Solution: Immediately before use, dissolve a small amount of **800CW NHS ester** in anhydrous DMSO to a concentration of 10 mg/mL.
- Labeling Reaction:

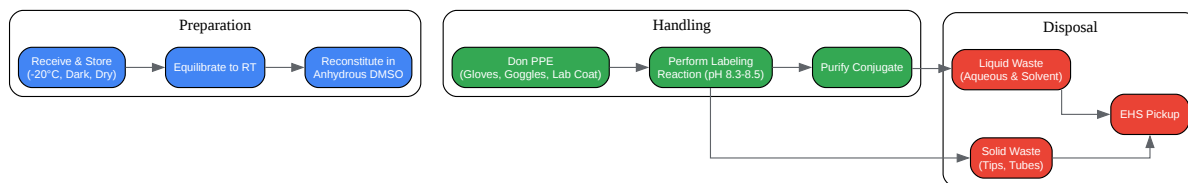
- Add the calculated amount of the dye solution to the antibody solution while gently vortexing. A common starting point is a 5-10 fold molar excess of dye to antibody.
- Incubate the reaction for 1-2 hours at room temperature in the dark.
- Purification: Separate the labeled antibody from the unreacted dye using a size-exclusion chromatography column or dialysis.
- Characterization: Determine the degree of labeling (DOL) by measuring the absorbance of the conjugate at 280 nm (for the protein) and ~774 nm (for the dye).

Disposal Plan

- Unused Reagent: Unwanted **800CW NHS ester** in its solid form or dissolved in an organic solvent should be disposed of as chemical waste through your institution's Environmental Health and Safety (EHS) office.
- Aqueous Waste: While some dilute, non-mutagenic fluorescent dye solutions may be eligible for drain disposal, it is best practice to collect all aqueous waste containing the dye and unreacted NHS ester for EHS pickup.
- Contaminated Materials: Gloves, pipette tips, and other disposable materials contaminated with the dye should be placed in a designated solid chemical waste container.

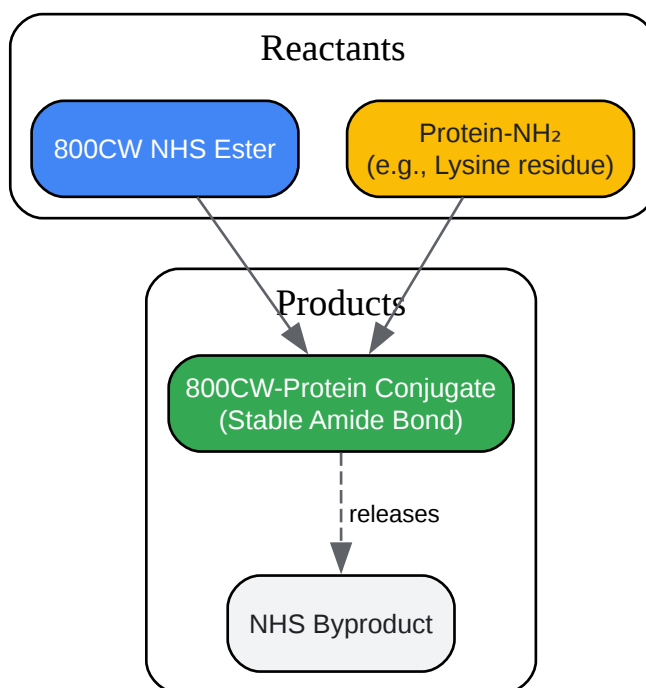
Visual Guides

The following diagrams illustrate the key workflows and chemical principles for handling **800CW NHS ester**.



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Caption: Safe handling workflow for **800CW NHS ester** from receipt to disposal.



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Caption: Reaction of **800CW NHS ester** with a primary amine on a protein.

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References

- 1. 800CW NHS ester | AxisPharm [axispharm.com]
- 2. shop.licorbio.com [shop.licorbio.com]
- 3. IRDye® 800CW, NHS ester (CAS 956579-01-4): R&D Systems [rndsystems.com]
- 4. medchemexpress.com [medchemexpress.com]
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